

Personal protective equipment for handling 3-Bromo-5-chloropyrazine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-chloropyrazine-2-carbonitrile

Cat. No.: B1288335

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Essential Safety and Handling Guide for 3-Bromo-5-chloropyrazine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Bromo-5-chloropyrazine-2-carbonitrile** (CAS: 440124-25-4). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-Bromo-5-chloropyrazine-2-carbonitrile** is not readily available, data from closely related compounds, such as 3-Bromo-5-chloro-6-ethylpyrazine-2-carbonitrile and other halogenated aromatic nitriles, indicate significant potential hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements for Structurally Similar Compounds:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable minimum. For prolonged contact or immersion, consider heavier-duty gloves such as butyl rubber. Always inspect gloves for integrity before use.
Eye Protection	Safety goggles	Chemical splash goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Skin and Body Protection	Laboratory coat	A flame-resistant lab coat should be worn and fully buttoned.
Respiratory Protection	Respirator	Work should be conducted in a certified chemical fume hood. If the potential for aerosolization exists and a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **3-Bromo-5-chloropyrazine-2-carbonitrile**.

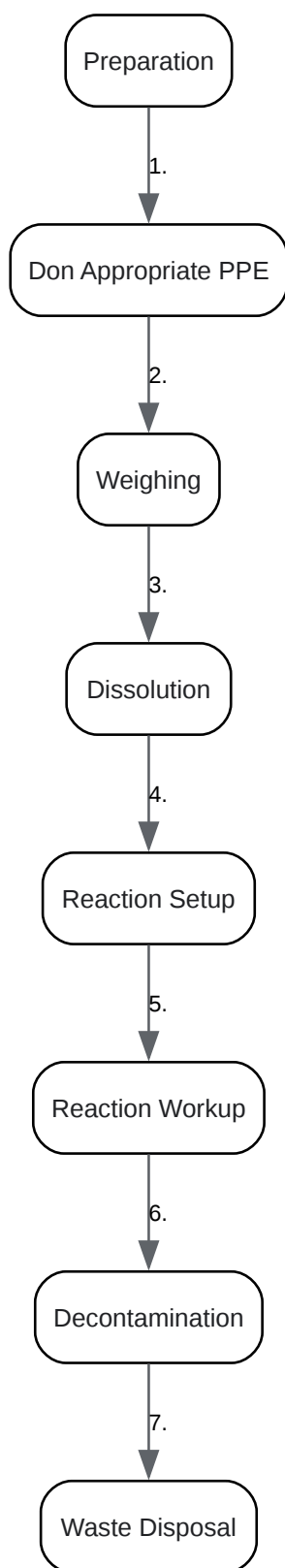
Property	Value
CAS Number	440124-25-4
Molecular Formula	C ₅ HBrClN ₃ [2]
Molecular Weight	218.438 g/mol [2]
Polar Surface Area	49.57 Å ² [2]
Vapor Pressure	0.001 mmHg at 25°C [2]
Enthalpy of Vaporization	54.956 kJ/mol [2]
Index of Refraction	1.636 [2]
Molar Refractivity	39.466 cm ³ [2]

Operational Plan: Step-by-Step Handling Protocol

Engineering Controls:

- All work with **3-Bromo-5-chloropyrazine-2-carbonitrile** must be performed in a properly functioning and certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.

Experimental Workflow:



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Safe handling workflow for **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Step-by-Step Procedure:

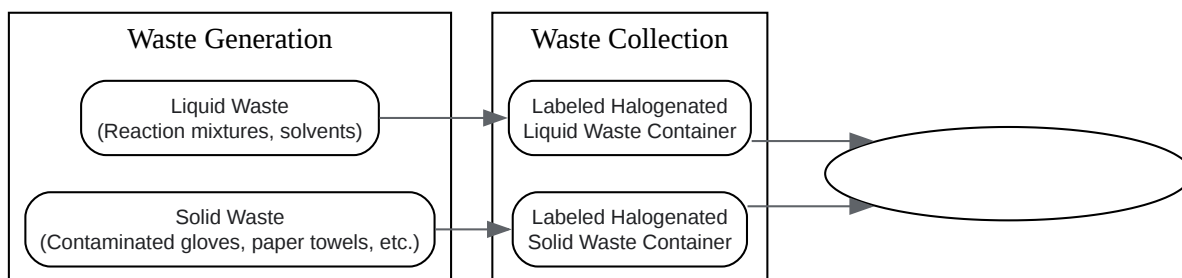
- Preparation:
 - Before handling the compound, ensure all necessary PPE is available and in good condition.
 - Prepare your workspace in the chemical fume hood by lining it with absorbent, disposable bench paper.
 - Have all necessary equipment and reagents ready to minimize movement in and out of the fume hood.
- Donning PPE:
 - Put on your lab coat, followed by safety goggles and a face shield if necessary.
 - Don the appropriate chemical-resistant gloves.
- Weighing:
 - Weigh the required amount of **3-Bromo-5-chloropyrazine-2-carbonitrile** in a tared, sealed container within the fume hood.
 - If weighing outside the fume hood is unavoidable, use an enclosure to minimize the risk of dust inhalation.
- Dissolution:
 - Add the solvent to the container with the compound slowly and carefully to avoid splashing.
 - If necessary, gently swirl or stir the mixture to dissolve the solid.
- Reaction Setup:
 - Set up your reaction apparatus within the fume hood.

- Transfer the solution containing the compound to the reaction vessel using a pipette or syringe.
- Reaction Workup:
 - After the reaction is complete, quench the reaction carefully as per your experimental protocol.
 - Perform all extraction and purification steps within the fume hood.
- Decontamination:
 - Wipe down all surfaces and equipment that may have come into contact with the compound using an appropriate solvent (e.g., ethanol or isopropanol) and then with soap and water.
 - Dispose of the cleaning materials as hazardous waste.

Disposal Plan

Waste Segregation and Collection:

All waste contaminated with **3-Bromo-5-chloropyrazine-2-carbonitrile** must be treated as hazardous waste.



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Disposal workflow for **3-Bromo-5-chloropyrazine-2-carbonitrile** waste.

Procedure:

- Solid Waste:
 - Collect all contaminated solid waste, including gloves, disposable lab coats, bench paper, and pipette tips, in a designated, clearly labeled "Halogenated Solid Waste" container.
 - This container should be a sealable plastic bag or a rigid container with a lid.
- Liquid Waste:
 - Collect all liquid waste containing **3-Bromo-5-chloropyrazine-2-carbonitrile**, including reaction mixtures and washings, in a designated, clearly labeled "Halogenated Liquid Waste" container.
 - The container must be made of a chemically resistant material (e.g., high-density polyethylene) and have a secure, leak-proof cap.
 - Do not overfill the waste container; leave at least 10% headspace to allow for expansion.
- Storage and Disposal:
 - Store all waste containers in a designated satellite accumulation area within the laboratory.
 - Ensure the waste containers are properly sealed and labeled with the full chemical name and an approximate concentration of the contents.
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. Do not dispose of this chemical down the drain or in the regular trash.

By following these guidelines, you can minimize the risks associated with handling **3-Bromo-5-chloropyrazine-2-carbonitrile** and ensure the safety of yourself and your colleagues. Always consult your institution's specific safety protocols and chemical hygiene plan.

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References

- 1. 3-Bromo-5-chloro-6-ethylpyrazine-2-carbonitrile | C₇H₅BrClN₃ | CID 123131811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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